

An In-depth Technical Guide to the Physical Properties of 2-Methylhexanamide

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Compound of Interest

Compound Name: 2-Methylhexanamide

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This technical guide provides a comprehensive overview of the known and estimated physical properties of **2-Methylhexanamide**. Due to a lack of experimentally determined data for this specific compound, this report leverages data from its straight-chain analog, hexanamide, to provide reasonable estimates. This document also outlines detailed, standard experimental protocols for the determination of these properties.

Core Physical Properties

The physical characteristics of **2-Methylhexanamide** are crucial for its handling, formulation, and application in research and development. The following table summarizes the computed data available for **2-Methylhexanamide** and the experimental data for the closely related compound, hexanamide, which serves as a practical estimate.

Physical Property	2-Methylhexanamide (Computed)	Hexanamide (Experimental)
Molecular Weight	129.20 g/mol	115.18 g/mol
Molecular Formula	C ₇ H ₁₅ NO	C ₆ H ₁₃ NO
Melting Point	No Data Available	101 °C[1]
Boiling Point	No Data Available	255 °C at 760 mmHg[1]
Density	No Data Available	0.999 g/cm ³ at 20 °C[1]
Water Solubility	No Data Available	Slightly soluble (0.1 to 1 mg/mL at 15 °C)[2][3]
XLogP3	1.6	1.3
Hydrogen Bond Donor Count	1	1
Hydrogen Bond Acceptor Count	1	1

Note: The presence of a methyl group in **2-Methylhexanamide** may lead to slight deviations from the experimental values of hexanamide. Generally, branching can slightly lower melting and boiling points compared to the straight-chain analogue.

Experimental Protocols

The following sections detail standard laboratory procedures for the synthesis of **2-Methylhexanamide** and the determination of its key physical properties.

A general and robust method for the synthesis of amides is the condensation of a carboxylic acid with an amine. For **2-Methylhexanamide**, this would involve the reaction of 2-methylhexanoic acid with ammonia or an ammonia equivalent.

General Procedure for Amidation:[4][5][6][7]

- **Reaction Setup:** To a solution of 2-methylhexanoic acid (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane or acetonitrile), a coupling agent (e.g., dicyclohexylcarbodiimide (DCC) or thionyl chloride) is added at 0 °C.

- **Amine Addition:** A solution of an amine (e.g., ammonia or an ammonium salt, 1.1 equivalents) is then added dropwise to the reaction mixture.
- **Reaction Progression:** The reaction is allowed to warm to room temperature and stirred for a specified time (typically 2-24 hours), with progress monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is filtered to remove any precipitated byproducts. The filtrate is then washed sequentially with a dilute acid solution (e.g., 1 N HCl), a dilute basic solution (e.g., saturated NaHCO₃), and brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography to yield pure **2-Methylhexanamide**.

Standard laboratory methods for determining the physical properties of organic compounds are described below.

2.2.1. Melting Point Determination:[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Sample Preparation:** A small amount of the purified, solid **2-Methylhexanamide** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Measurement:** The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range. A sharp melting point range (typically ≤ 1 °C) is indicative of a pure compound.

2.2.2. Boiling Point Determination:[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Sample Preparation:** A small amount of liquid **2-Methylhexanamide** is placed in a small test tube or fusion tube.

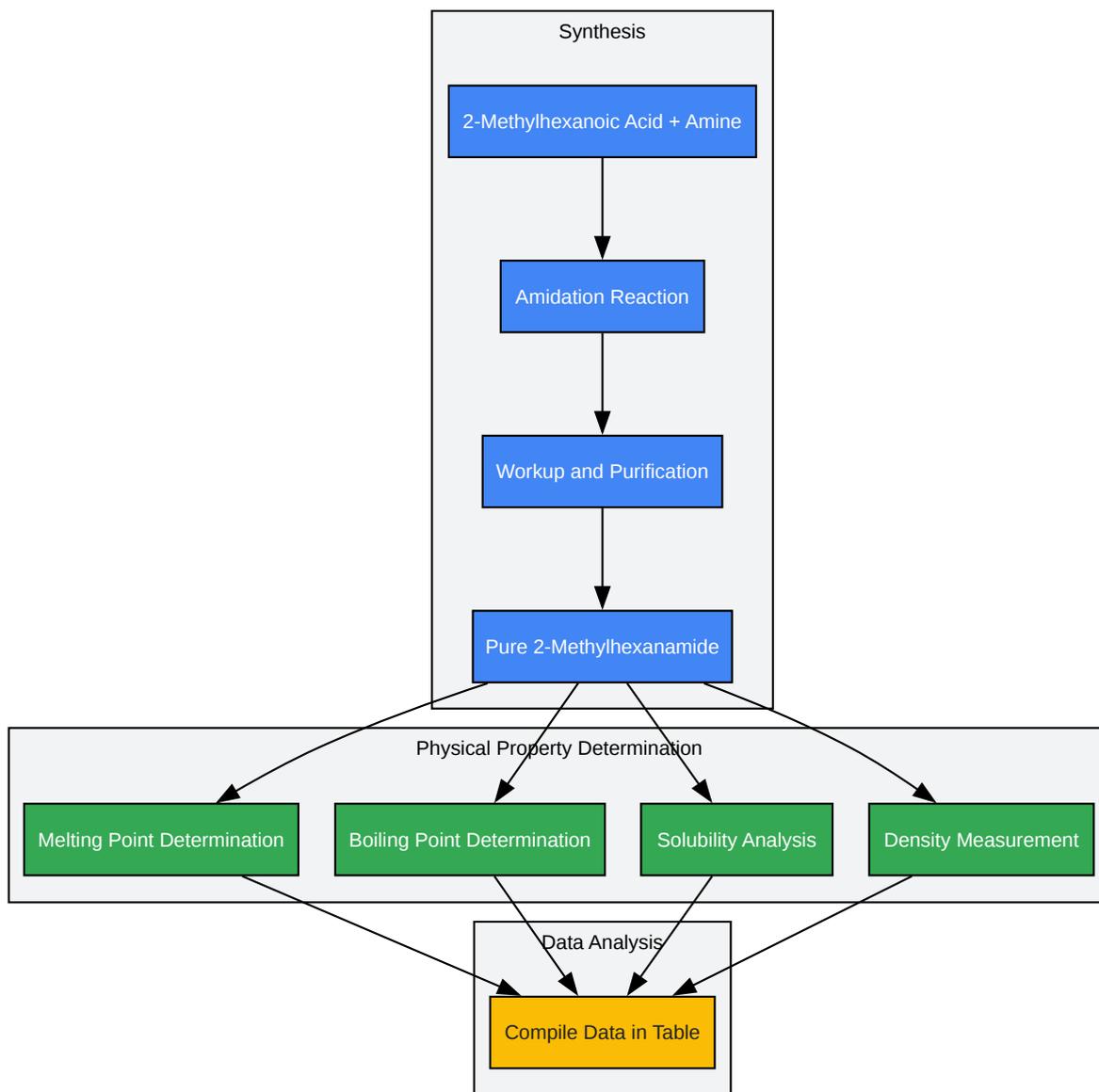
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted into the liquid.
- **Heating:** The assembly is heated in a heating block or Thiele tube.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.
- **Data Recording:** The temperature at which the liquid just begins to re-enter the capillary tube is recorded as the boiling point.

2.2.3. Solubility Determination:[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, acetone, diethyl ether, hexane) are selected.
- **Procedure:** A small, measured amount of **2-Methylhexanamide** (e.g., 10 mg) is added to a test tube containing a measured volume of the solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated vigorously for a set period. The solubility is observed and can be qualitatively described (e.g., soluble, partially soluble, insoluble). For quantitative measurement, the amount of solute that dissolves in a given amount of solvent at a specific temperature is determined. The "like dissolves like" principle suggests that **2-Methylhexanamide** will have limited solubility in highly polar solvents like water and greater solubility in less polar organic solvents.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the synthesis and characterization of **2-Methylhexanamide**.



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Caption: Workflow for Synthesis and Physical Characterization.

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